

# AZD7545 Technical Support Center: Stock Solution Stability and Handling

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## Compound of Interest

Compound Name: AZD7545

Cat. No.: B1666236

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This guide provides researchers, scientists, and drug development professionals with comprehensive information and troubleshooting advice regarding the long-term stability of **AZD7545** stock solutions.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **AZD7545** stock solutions?

For in vitro studies, Dimethyl Sulfoxide (DMSO) is the most common and recommended solvent. **AZD7545** is highly soluble in DMSO, with concentrations of  $\geq 46$  mg/mL achievable.<sup>[1]</sup> It is crucial to use fresh, anhydrous DMSO, as hygroscopic (moisture-absorbing) DMSO can significantly reduce the solubility of the compound.<sup>[1][2]</sup> For in vivo applications, specific formulations involving solvents like PEG300, Tween-80, Saline, or Corn Oil are required.<sup>[1]</sup>

Q2: How should I store my **AZD7545** stock solutions for maximum stability?

For long-term stability, prepared stock solutions should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles and stored at  $-80^{\circ}\text{C}$ .<sup>[1][2][3]</sup> Storage at  $-20^{\circ}\text{C}$  is also possible but for a shorter duration.

Q3: What is the expected shelf-life of an **AZD7545** stock solution?

The stability of **AZD7545** stock solutions is dependent on the storage temperature. When stored at  $-80^{\circ}\text{C}$  in a suitable solvent like DMSO, the solution is stable for up to 2 years.<sup>[1]</sup> If

stored at -20°C, the stability period is reduced to 1 year or less, with some suppliers recommending a maximum of 1 to 6 months.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Q4: My **AZD7545** solution appears to have precipitated. What should I do?

If you observe precipitation, it may be due to solvent saturation, temperature changes, or the use of DMSO that has absorbed moisture. You can gently warm the solution to 37°C and use sonication in an ultrasonic bath to aid in redissolving the compound.[\[1\]](#)[\[3\]](#)[\[5\]](#) To prevent this, ensure you are using newly opened, anhydrous DMSO and do not exceed the solubility limits.[\[1\]](#)[\[2\]](#)

Q5: How does **AZD7545** work?

**AZD7545** is a potent and selective inhibitor of Pyruvate Dehydrogenase Kinase 2 (PDHK2) and also shows activity against PDHK1.[\[1\]](#)[\[2\]](#)[\[3\]](#) PDHKs are enzymes that inactivate the Pyruvate Dehydrogenase Complex (PDC) by phosphorylating it. By inhibiting PDHK, **AZD7545** prevents the inactivation of PDC, leading to increased conversion of pyruvate to acetyl-CoA, a key step linking glycolysis to the TCA cycle.[\[6\]](#)[\[7\]](#)

## Data on AZD7545 Stability and Solubility

The following tables summarize the stability and solubility data for **AZD7545** from various suppliers.

Table 1: Long-Term Stability of **AZD7545** Stock Solutions in Solvent

Storage Temperature	Recommended Duration
-80°C	Up to 2 years <a href="#">[1]</a>
-20°C	1 month to 1 year <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>

Note: To ensure maximum stability, it is critical to aliquot solutions to prevent repeated freeze-thaw cycles.[\[2\]](#)[\[3\]](#)

Table 2: Long-Term Stability of **AZD7545** Solid Powder

Storage Temperature	Recommended Duration
-20°C	3 years[1][2]
4°C	2 years[1]

Table 3: Solubility of **AZD7545**

Solvent	Solubility
DMSO	≥ 46 mg/mL (96.06 mM)[1]
50 mg/mL[8]	
95 mg/mL (198.38 mM)[2]	
Ethanol	20 mg/mL[8]
DMF	20 mg/mL[8]
DMSO:PBS (pH 7.2)	0.02 mg/mL[8]
Water	Insoluble[2]

## Experimental Protocols

### Protocol 1: Preparation of High-Concentration Stock Solution (DMSO)

- Preparation: Work in a sterile environment. Use a new, sealed vial of anhydrous DMSO to minimize moisture contamination.[1][2]
- Weighing: Accurately weigh the desired amount of **AZD7545** powder.
- Dissolution: Add the appropriate volume of anhydrous DMSO to the powder to achieve the desired concentration (e.g., for a 10 mM stock, add 0.2088 mL of DMSO to 1 mg of **AZD7545**).
- Mixing: Vortex the solution thoroughly. If precipitation occurs, gently warm the vial to 37°C and sonicate until the solution is clear.[3][5]

- Storage: Aliquot the clear solution into single-use, light-protected tubes. Store immediately at -80°C for long-term use.[1]

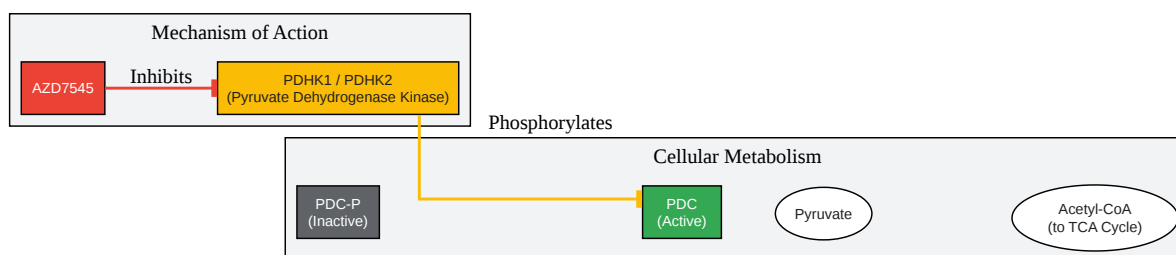
#### Protocol 2: Example In Vivo Formulation (Oral Administration)

This is an example protocol and may require optimization for specific animal models and experimental designs.

- Initial Stock: Prepare a concentrated stock solution in DMSO (e.g., 95 mg/mL).[2]
- Vehicle Preparation: Prepare the vehicle components separately. For a formulation of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline:
  - To 400 µL of PEG300, add 50 µL of the concentrated DMSO stock solution. Mix until clear.
  - Add 50 µL of Tween-80 to the mixture. Mix until clear.
  - Add 450 µL of Saline to reach the final volume.
- Administration: The final mixed solution should be used immediately for optimal results.[2]

## Visual Guides

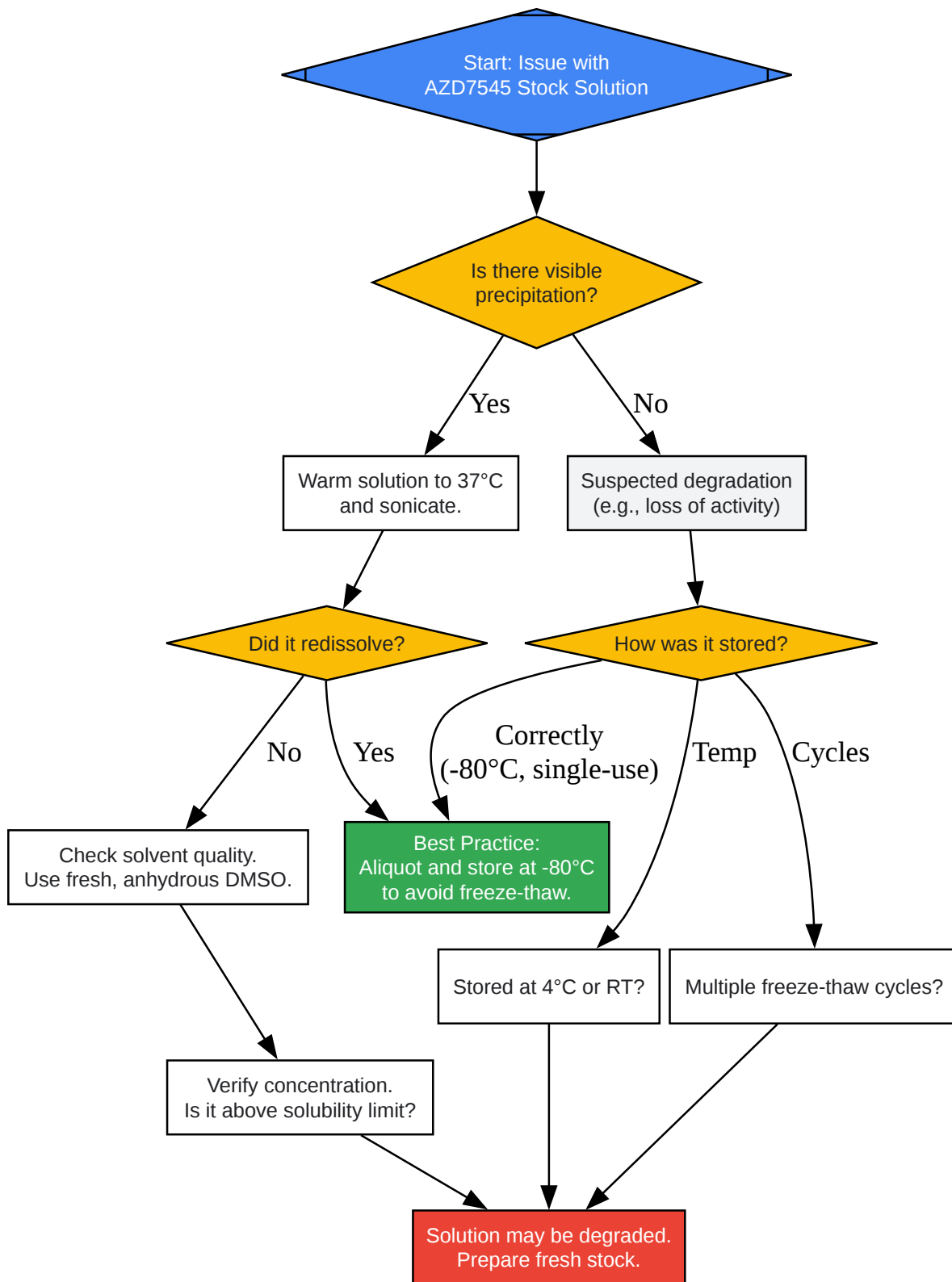
### Signaling Pathway of AZD7545



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Caption: Mechanism of **AZD7545** action on the Pyruvate Dehydrogenase Complex.

## Troubleshooting Guide for Stock Solution Issues



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Caption: Troubleshooting workflow for common **AZD7545** stock solution issues.

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- To cite this document: BenchChem. [AZD7545 Technical Support Center: Stock Solution Stability and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666236#long-term-stability-of-azd7545-stock-solutions]

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